

Safe Disposal of 4-Bromo-2-fluoroanisole: A Procedural Guide

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Compound of Interest

Compound Name: *4-Bromo-2-fluoroanisole*

Cat. No.: *B1265810*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the safe disposal of **4-Bromo-2-fluoroanisole**, ensuring compliance with safety regulations and minimizing environmental impact.

Essential Safety Information

4-Bromo-2-fluoroanisole is a compound that requires careful handling due to its potential hazards. It is known to cause skin and eye irritation and may cause respiratory irritation.[\[1\]](#) Adherence to appropriate safety protocols is mandatory when managing this chemical.

Quantitative Data Summary

The following table summarizes key quantitative data for **4-Bromo-2-fluoroanisole**, compiled from various safety data sheets.

| Property | Value | Source |
|-------------------|-------------------------------|---------------------|
| CAS Number | 2357-52-0 | [1] |
| Molecular Formula | C7H6BrFO | [1] |
| Molecular Weight | 205.02 g/mol | |
| Boiling Point | 84 °C at 7 mmHg | [2] |
| Density | 1.59 g/mL at 25 °C | |
| Flash Point | 98 °C (208.4 °F) - closed cup | [2] |

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **4-Bromo-2-fluoroanisole**.

1. Personal Protective Equipment (PPE) and Preparation:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use a NIOSH (US) or EN 14387 (EU) approved respirator with an appropriate cartridge (e.g., type ABEK) if working in a poorly ventilated area or if there is a risk of inhalation.
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[\[1\]](#)
- Work Area: Ensure the disposal activities are carried out in a well-ventilated area, preferably within a chemical fume hood.

2. Handling and Containment of Spills:

- In the event of a small spill, absorb the material with an inert absorbent material such as vermiculite, dry sand, or earth.
- Do not use combustible materials, such as sawdust, to absorb the spill.

- Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[3]
- Avoid allowing the chemical to enter drains or waterways.[3]

3. Disposal of Unused or Waste **4-Bromo-2-fluoroanisole**:

- Do not dispose of **4-Bromo-2-fluoroanisole** down the drain or in regular trash.
- Transfer any unused or waste liquid into a designated, properly labeled hazardous waste container. The container should be compatible with the chemical and sealable.
- The waste container label should clearly identify the contents as "Hazardous Waste: **4-Bromo-2-fluoroanisole**" and include any other information required by your institution's environmental health and safety (EHS) department.

4. Disposal of Contaminated Materials:

- Any materials that have come into contact with **4-Bromo-2-fluoroanisole**, such as pipette tips, absorbent pads, and gloves, should be considered contaminated.
- Place all contaminated disposable materials into a designated hazardous waste container.
- Contaminated reusable labware should be decontaminated according to standard laboratory procedures before reuse.

5. Final Disposal:

- Arrange for the collection of the hazardous waste containers by your institution's EHS department or a licensed chemical waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [2][4][5]

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal procedure for **4-Bromo-2-fluoroanisole**.

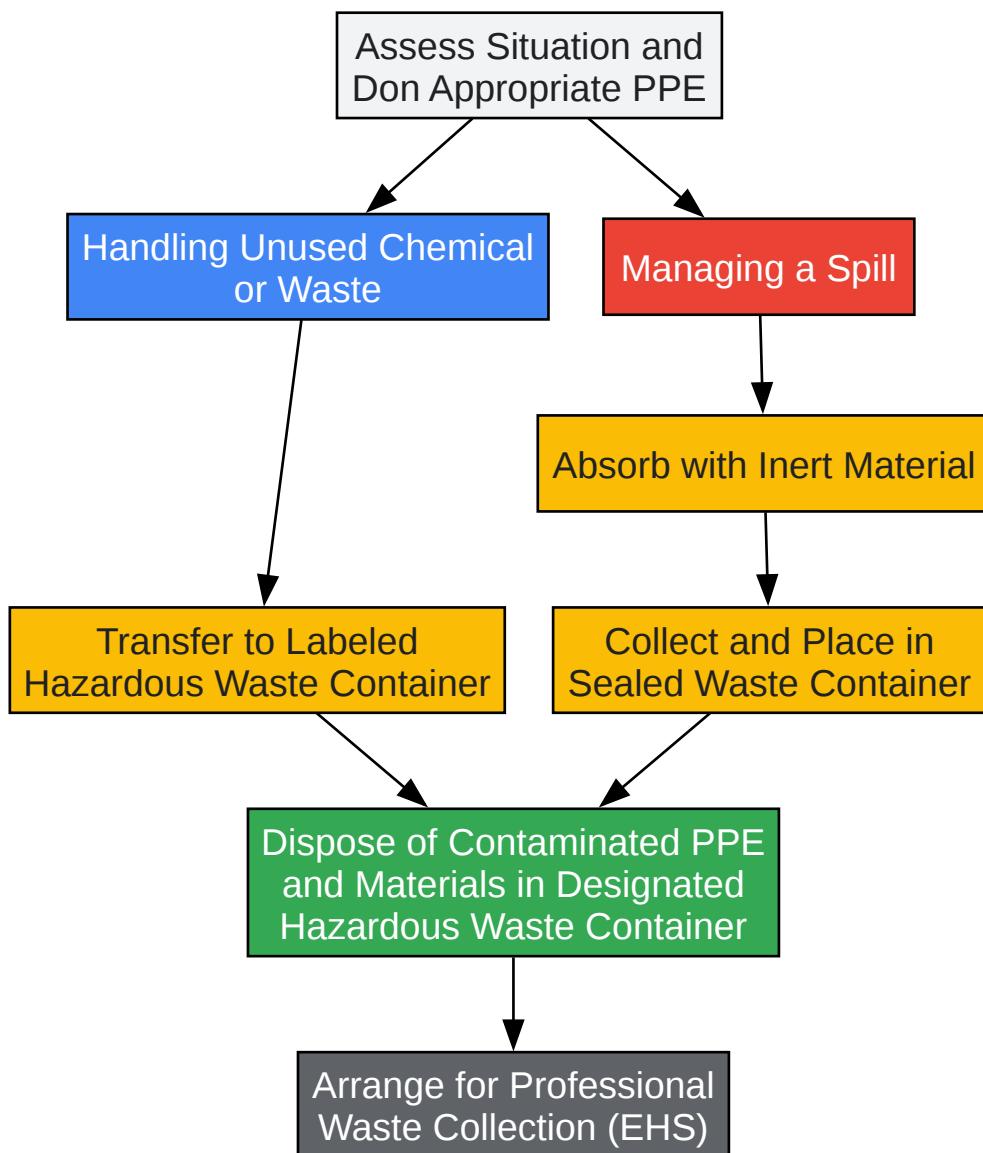


Figure 1. Disposal Workflow for 4-Bromo-2-fluoroanisole

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Caption: Figure 1. Disposal Workflow for **4-Bromo-2-fluoroanisole**

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